

systemic activity and broad-spectrum control of Fluindapyr

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Compound Focus: Fluindapyr

CAS No.: 1383809-87-7

Cat. No.: S892978

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Chemical Profile and Mechanism of Action

Fluindapyr (CAS 1383809-87-7) is a novel, fluorinated fungicide belonging to the **succinate dehydrogenase inhibitor (SDHI or Group 7)** class, resulting from nearly a decade of research and development [1] [2]. Its core biochemical action is inhibiting the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain. This disruption halts cellular respiration and energy production in fungal pathogens [3] [4].

A key feature of **Fluindapyr** is its **systemic activity**, enabling it to be redistributed within the plant. It is notably the first SDHI to contain the FMC-exclusive molecule **fluindapyr** and is often formulated with other active ingredients for enhanced efficacy and resistance management [1]. For example, **Adastrio** fungicide combines three active ingredients, making it highly effective for late-season disease control [1].

Broad-Spectrum Disease Control

Fluindapyr provides broad-spectrum control against a wide range of destructive foliar diseases. The tables below summarize its target pathogens and approved uses.

Table 1: Key Target Diseases and Pathogens of Fluindapyr

Disease/Pathogen	Examples of Affected Crops	Citation
Septoria spp.	Cereals	[5] [3]
Alternaria spp.	Vegetables, Tree Nuts	[5] [6] [3]
Cercospora spp.	Vegetables, Soybeans	[5] [3]
Leaf Rusts	Cereals, Soybeans	[1] [6]
Powdery Mildew	Specialty Crops	[6] [2]
Gray Leaf Spot	Corn	[1]
Northern Corn Leaf Blight	Corn	[1]
Southern Rust	Corn	[1]
Tar Spot	Corn	[7]
Pecan Scab	Pecans	[6]

Table 2: Registered and Proposed Crop Uses

Crop Category	Specific Uses	Citation
Row Crops	Corn, Soybeans, Grain Sorghum	[1] [7] [6]
Cereal Grains	Wheat, Triticale, Barley	[1] [6]
Tree Nuts	Almonds, Pecans	[6]
Turf & Ornamentals	Golf Courses, Lawns, Landscape Turf, Ornamentals	[6] [2]

Analytical Methods for Residue Analysis

Accurate monitoring of **Fluindapyr** and its metabolites requires sophisticated analytical methods. Research has advanced from analyzing only the parent compound to simultaneously determining **Fluindapyr** and its five primary metabolites.

Key Metabolites of Fluindapyr: 3-hydroxy-IR9792, 1-hydroxymethyl-N-desmethyl-IR9792, 1-carboxylate-IR9792, 1-hydroxymethyl-IR9792, and desmethyl-IR9792-N1-glucoside [5].

A 2024 study developed a modified method using **Solid-Phase Extraction (SPE)** and **Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)** [5]. This method is crucial for comprehensive residue assessment and supporting the establishment of Maximum Residue Limits (MRLs).

Table 3: Comparison of Analytical Methods for Fluindapyr

Method Aspect	Previous QuEChERS-based Methods	Advanced SPE/UHPLC-MS/MS Method
Analytes	Primarily parent compound (Fluindapyr) only	Fluindapyr + 5 major metabolites simultaneously
Extraction	Acetonitrile extraction & salting-out	Mixed solution of acetonitrile and water
Cleanup	Dispersive-SPE (d-SPE)	Mixed-Mode Cation Exchange (MCX) SPE cartridge
Key Advantage	Simplicity, high throughput for parent compound	Comprehensive profiling, better recovery for polar metabolites (e.g., 1-carboxylate-IR9792)

Ecotoxicology and Environmental Profile

Understanding the impact of **Fluindapyr** on non-target organisms is critical for its environmental risk assessment.

- **Toxicity to Earthworms:** A 2023 study evaluated the toxic effects of **Fluindapyr** on the earthworm *Eisenia fetida*. The results indicated that **Fluindapyr**:

- Can be absorbed and **bioaccumulated** in earthworms [3].
 - Suppresses **growth and reproduction** at sublethal concentrations [3].
 - Induces **oxidative stress** and causes tissue damage to the epidermis and intestines [3].
 - These findings highlight potential ecological risks to soil-dwelling organisms and necessitate further study [3].
- **Mitigation Measures:** The U.S. EPA has identified potential risks to bees and other pollinators. Proposed label mitigations include **robust spray drift management language** and restricting application on blooming crops like almonds to "**post-bloom only**" to minimize exposure [6].

Application and Regulatory Status

- **Application in Resistance Management:** **Fluindapyr** is a critical tool for managing pathogens resistant to other chemical classes, particularly strobilurins (Group 11). It is especially valuable for controlling strobilurin-resistant *C. sojae* in soybeans and for managing pecan scab [6] [2].
- **Strategic Collaborations:** To expand market access, FMC Corporation entered a strategic agreement with Corteva Agriscience. This collaboration will make **fluindapyr**-based products available to more U.S. corn and soybean growers, with Corteva planning to launch its product in the 2026 growing season, pending EPA registration [7].

The following diagram summarizes the experimental workflow for ecotoxicological assessment of **Fluindapyr** in earthworms, based on the methodology from the search results:

Future Research and Development

Fluindapyr represents the ongoing innovation in SDHI fungicides. Future directions include:

- **Expanding Global Registrations:** FMC anticipates launches in Chile, Honduras, India, and Ukraine, pending regulatory decisions [7].
- **Development of New Formulations:** FMC continues to develop new premixture products containing **Fluindapyr** to offer flexible and versatile resistance management [7] [2].
- **Enantioselective Studies:** While not yet reported for **Fluindapyr**, research on other SDHIs (like benzovindiflupyr) shows that biological activity and toxicity can be enantioselective. Exploring this for **Fluindapyr** could lead to more efficient and environmentally friendly applications in the future [8].

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